

A Comparative Guide to Inter-laboratory Quantification of Nilvadipine

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Compound of Interest

Compound Name: Nilvadipine-d4

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This guide provides a comprehensive comparison of analytical methods for the quantification of Nilvadipine, a dihydropyridine calcium channel blocker. The information presented is collated from various validated studies to assist laboratories in selecting and implementing appropriate analytical techniques. This document summarizes quantitative data, details experimental protocols, and provides visual representations of experimental workflows and the primary signaling pathway of Nilvadipine.

Comparative Analysis of Quantitative Methods

The quantification of Nilvadipine in various matrices, primarily for pharmacokinetic and stability studies, is predominantly achieved through High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). While no formal inter-laboratory comparison studies were identified, this guide compiles data from independent validated methods to offer a comparative overview.

Table 1: Comparison of HPLC-UV Methods for Nilvadipine Quantification

Parameter	Method 1	Method 2
Principle	Reverse-Phase HPLC	Reverse-Phase HPLC
Matrix	Methanol Solution	Pharmaceutical Dosage Form
Chromatographic Column	C18	C18
Mobile Phase	Not Specified	Acetonitrile:Methanol (50:50 v/v)[1]
Flow Rate	Not Specified	1.0 mL/min[1]
Detection Wavelength	365 nm[2]	242 nm[1]
Linearity Range	Not Specified	2-10 µg/mL[1]
Limit of Detection (LOD)	Not Specified	0.003 µg/mL[1]
Limit of Quantification (LOQ)	Not Specified	0.0099 µg/mL[1]
Accuracy (% Recovery)	Not Specified	98-102%[1]
Precision (%RSD)	Not Specified	< 2%

Table 2: Comparison of LC-MS/MS Methods for Dihydropyridine Quantification (as surrogates for Nilvadipine)

Parameter	Method A (Nifedipine)[3]	Method B (Barnidipine)[4]	Method C (Nifedipine)
Principle	LC-MS/MS	LC-MS/MS	HPLC-MS/MS
Matrix	Human Plasma	Human Plasma	Human Plasma
Extraction	Not Specified	Solid Phase Extraction	Solid Phase Extraction
Chromatographic Column	Intersil ODS gum C18 (4.6 × 50 mm, 3.5 µm) [3]	Bond Elute Plexa (1cc / 30mg)	Hypersil, gold C18 (50 mm×4.6 mm, 5µ)
Mobile Phase	Acetonitrile – water – formic acid (gradient) [3]	Acetonitrile (elution)	0.1% formic acid buffer:acetonitrile (30:70 v/v)
Flow Rate	0.500 mL/min[3]	Not Specified	0.6 mL/min
Detection	ESI-MS/MS	ESI-MS/MS (QTRAP 6500+)	MS/MS (MRM mode)
Linearity Range	1 - 130 ng/mL[3]	5.0 - 8000 pg/mL[4]	0.5 - 100 ng/mL
LLOQ	1.01 ng/mL[3]	5 pg/mL[4]	Not Specified
Accuracy (% Mean Recovery)	104.1 - 108.7%[3]	> 80%[4]	Within accepted limits
Precision (%RSD)	< 20% at LLOQ[3]	< ±20% at LLOQ, < ±15% at other levels[4]	Within accepted limits

Experimental Protocols

Below are detailed methodologies for representative HPLC-UV and LC-MS/MS methods for the quantification of dihydropyridine calcium channel blockers, which are structurally and analytically similar to Nilvadipine.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of Nilvadipine in pharmaceutical formulations.

- Sample Preparation: A standard stock solution of Nilvadipine is prepared in methanol. Working standards are prepared by diluting the stock solution to concentrations within the linear range (e.g., 2-10 µg/mL).
- Chromatographic Conditions:
 - Column: C18 column (e.g., 4.6 mm i.d. × 250 mm, 5 µm particle size).[\[1\]](#)
 - Mobile Phase: A mixture of acetonitrile and methanol (50:50, v/v).[\[1\]](#)
 - Flow Rate: 1.0 mL/min.[\[1\]](#)
 - Injection Volume: 20 µL.
 - Detection: UV detection at 242 nm.[\[1\]](#)
- Analysis: The peak area of Nilvadipine is measured, and the concentration is determined from a calibration curve constructed using the standard solutions.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

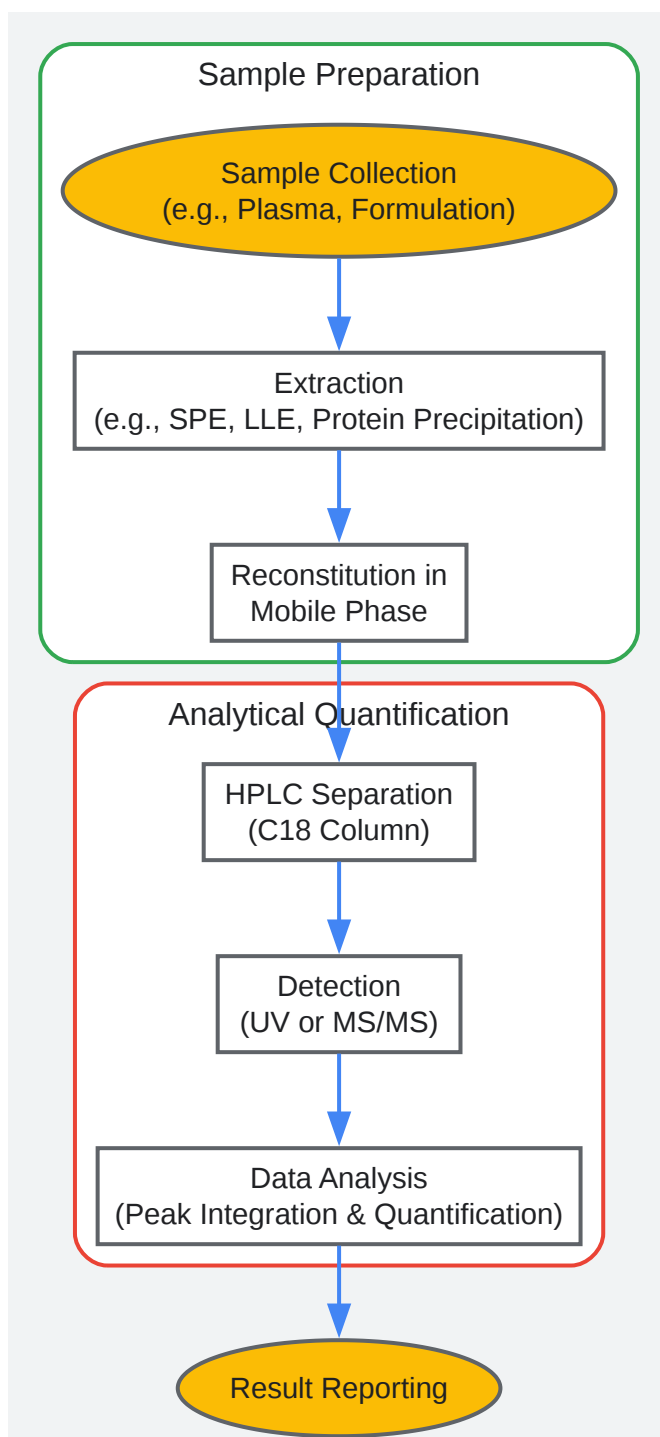
This method is highly sensitive and selective, making it ideal for quantifying Nilvadipine in biological matrices such as human plasma.

- Sample Preparation (Solid Phase Extraction):
 - Plasma samples (e.g., 500 µL) are spiked with an internal standard (e.g., a deuterated analog of Nilvadipine or another dihydropyridine).[\[4\]](#)
 - The sample is acidified (e.g., with 2% ortho-phosphoric acid).[\[4\]](#)

- The sample is loaded onto a conditioned solid-phase extraction cartridge (e.g., Bond Elute Plexa).[4]
- The cartridge is washed with an aqueous solution (e.g., 1% glacial acetic acid in 5% methanol, followed by water).[4]
- The analyte is eluted with an organic solvent (e.g., acetonitrile).[4]
- The eluate is evaporated to dryness and reconstituted in the mobile phase.[4]
- Chromatographic Conditions:
 - Column: A suitable C18 column (e.g., Hypersil, gold C18, 50 mm × 4.6 mm, 5 µm).
 - Mobile Phase: A mixture of an aqueous buffer (e.g., 0.1% formic acid) and an organic solvent (e.g., acetonitrile) in an isocratic or gradient elution.
 - Flow Rate: 0.6 mL/min.
 - Injection Volume: 10 µL.
- Mass Spectrometric Conditions:
 - Ionization: Positive electrospray ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Specific precursor-to-product ion transitions for Nilvadipine and the internal standard are monitored.

Visualizations

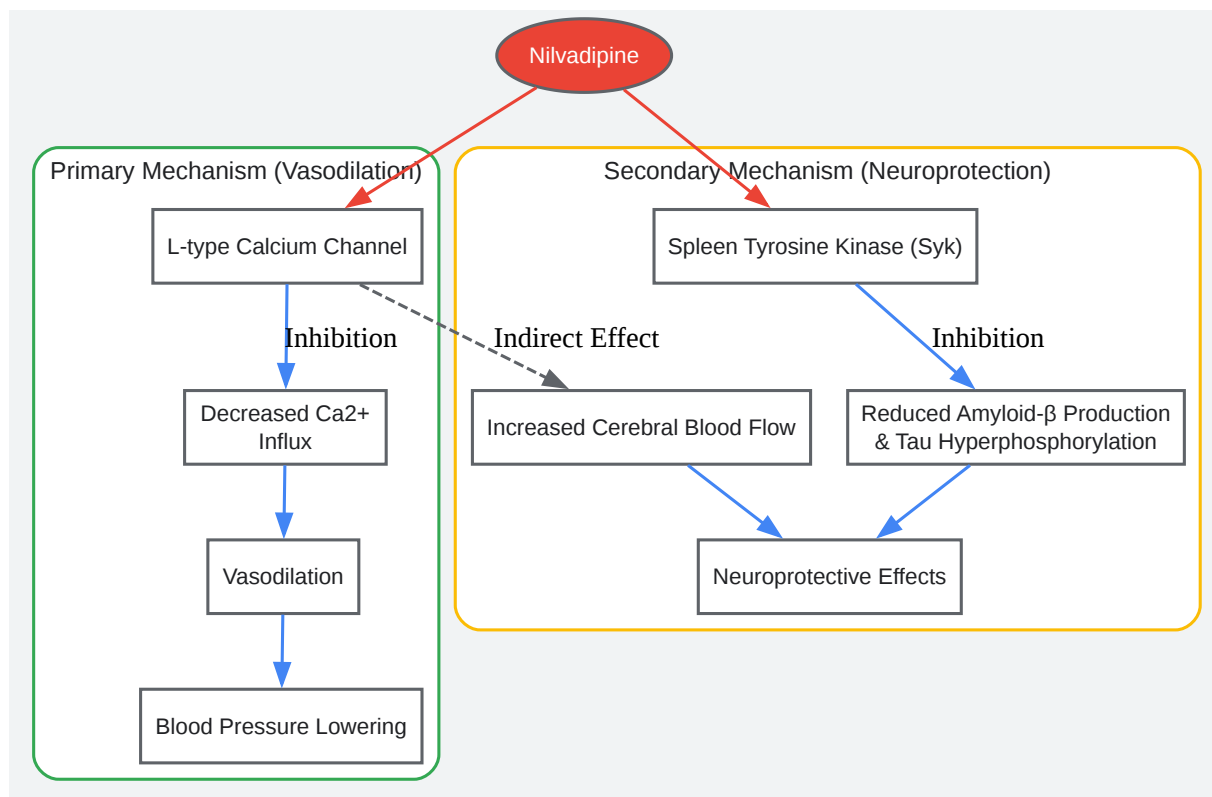
Experimental Workflow for Nilvadipine Quantification



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Caption: A generalized workflow for the quantification of Nilvadipine.

Signaling Pathway of Nilvadipine



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Caption: The signaling pathways of Nilvadipine.

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